

# An In-depth Technical Guide on 3-Nitrobutyrophenone

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## Compound of Interest

Compound Name: 3-Nitrobutyrophenone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Nitrobutyrophenone**, a unique chemical compound. Due to the limited availability of extensive research on this specific molecule, this document focuses on its fundamental physicochemical properties, a proposed synthetic pathway, and contextual information based on related chemical structures. It is important to note that while commercially available from specialized suppliers, **3-Nitrobutyrophenone** is considered a rare chemical for early discovery research, and as such, extensive peer-reviewed data on its biological activity and signaling pathways is not currently available.

## Core Molecular Data

The fundamental properties of **3-Nitrobutyrophenone** are summarized below. The nomenclature can vary, with "3'-Nitrobutyrophenone" referring to the substitution on the phenyl ring, while "**3-Nitrobutyrophenone**" typically implies substitution on the butyryl chain. This guide will address the latter, which corresponds to the IUPAC name 1-(3-nitrophenyl)butan-1-one.

Property	Value	Reference
Chemical Formula	C10H11NO3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	193.204 g/mol	
Monoisotopic Mass	193.0739 Da	<a href="#">[1]</a>
CAS Number	50766-86-4	<a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	1-(3-nitrophenyl)butan-1-one	<a href="#">[1]</a>

## Physicochemical Properties (Predicted)

Property	Value
Melting Point	61 °C
Boiling Point	271.6±13.0 °C
Density	1.165±0.06 g/cm3
Flash Point	112.7°C
Refractive Index	1.54
Vapor Pressure	0.00638mmHg at 25°C

Note: The physicochemical properties listed are predicted values and should be confirmed through experimental analysis.

## Experimental Protocols: A Proposed Synthetic Pathway

Given the absence of published, detailed experimental protocols for the synthesis of **3-Nitrobutyrophenone**, a plausible synthetic route can be proposed based on established organic chemistry principles. A common method for the synthesis of such nitro compounds is through the nitration of the corresponding butyrophenone.

Objective: To synthesize **3-Nitrobutyrophenone** from butyrophenone.

Reaction: Nitration of butyrophenone using a nitrating agent, typically a mixture of nitric acid and sulfuric acid.

Materials:

- Butyrophenone (1-phenylbutan-1-one)
- Concentrated Nitric Acid (HNO<sub>3</sub>)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Ice bath
- Distilled water
- Sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Dichloromethane (or other suitable organic solvent)
- Magnesium sulfate (or other suitable drying agent)
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, dropping funnel, beakers, etc.)
- Magnetic stirrer

Procedure:

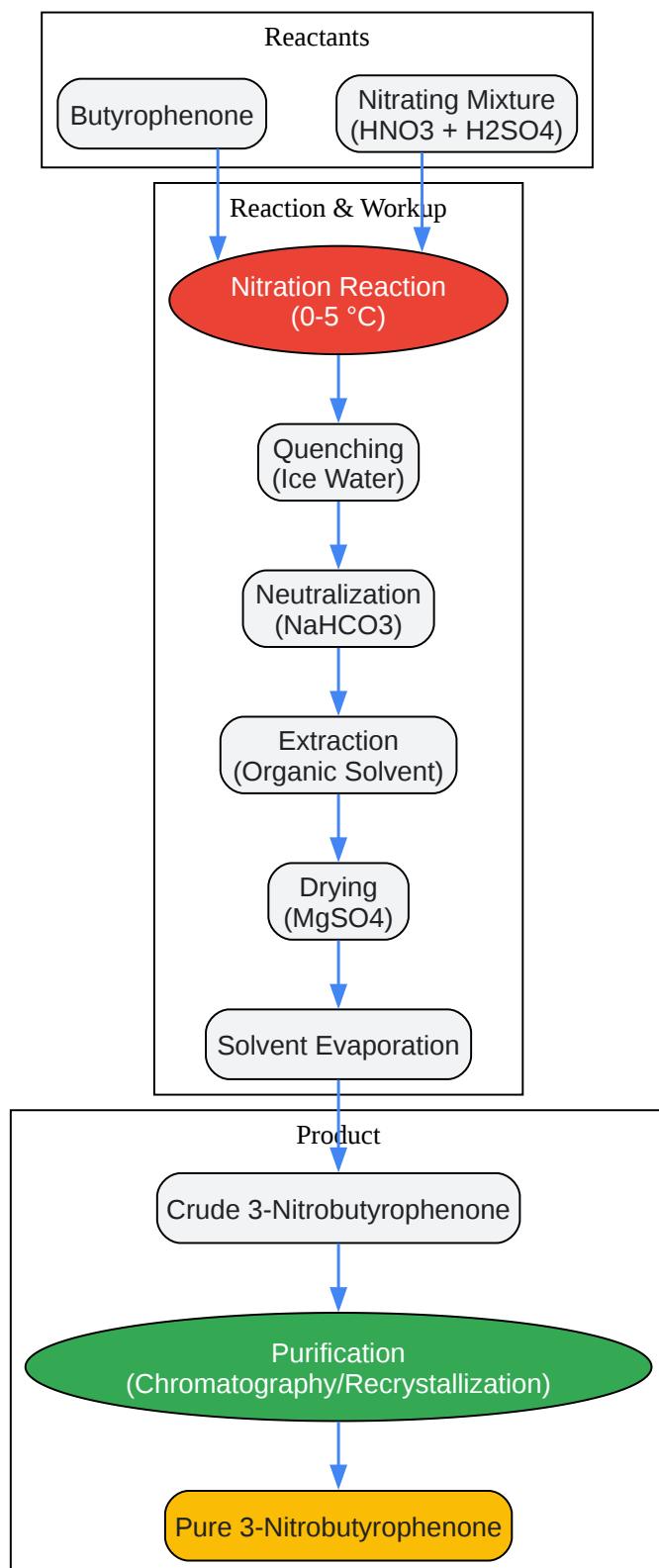
- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool concentrated sulfuric acid in an ice bath.
- Slowly add butyrophenone to the cooled sulfuric acid while stirring, ensuring the temperature remains low.
- Prepare the nitrating mixture by slowly adding concentrated nitric acid to a separate portion of cooled, concentrated sulfuric acid.

- Add the nitrating mixture dropwise to the butyrophenone-sulfuric acid solution, maintaining a low temperature (typically 0-5 °C) throughout the addition.
- After the addition is complete, allow the reaction to stir at a low temperature for a specified time to ensure complete reaction.
- Carefully pour the reaction mixture over crushed ice to quench the reaction.
- Neutralize the acidic solution with a sodium bicarbonate solution until effervescence ceases.
- Extract the product into an organic solvent such as dichloromethane.
- Wash the organic layer with distilled water and then a brine solution.
- Dry the organic layer over a drying agent like magnesium sulfate.
- Filter off the drying agent and remove the solvent using a rotary evaporator to yield the crude product.
- The crude **3-Nitrobutyrophenone** can then be purified using techniques such as column chromatography or recrystallization.

## Logical Relationships and Workflows

### Synthetic Workflow for 3-Nitrobutyrophenone

The following diagram illustrates the logical workflow for the proposed synthesis of **3-Nitrobutyrophenone**.



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Caption: Proposed synthetic workflow for **3-Nitrobutyrophenone**.

## Signaling Pathways and Biological Activity

Currently, there is a lack of published research on the specific biological activities and signaling pathways associated with **3-Nitrobutyrophenone**. Drug development professionals may consider its structural similarity to other butyrophenones, a class of compounds known to interact with various receptors in the central nervous system. For instance, haloperidol is a well-known butyrophenone derivative that acts as a dopamine receptor antagonist.

However, any potential biological effects of **3-Nitrobutyrophenone** would need to be determined through dedicated in vitro and in vivo studies. The presence of the nitro group could significantly alter its pharmacological profile compared to other butyrophenones.

## Concluding Remarks

**3-Nitrobutyrophenone** is a chemical compound with defined molecular and predicted physicochemical properties. While a plausible synthetic route can be proposed, there is a clear need for further research to elucidate its experimental properties, biological activities, and potential therapeutic applications. This guide serves as a foundational resource for researchers and scientists interested in exploring this and related molecules. As a rare chemical, it represents an opportunity for novel discovery in medicinal chemistry and drug development.

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## References

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